

"application of lauryl linoleate in cosmetic science research"

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Compound of Interest

Compound Name: *Lauryl linoleate*

Cat. No.: *B1599269*

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Application of Lauryl Linoleate in Cosmetic Science Research

For Researchers, Scientists, and Drug Development Professionals

Application Notes

Lauryl linoleate, the ester of lauryl alcohol and linoleic acid, is a multifunctional ingredient in cosmetic science, primarily valued for its emollient, film-forming, and texture-enhancing properties. Its application in cosmetic formulations is driven by its ability to improve skin barrier function, enhance hydration, and provide a desirable sensory experience.

Key Functions and Benefits:

- **Emollience and Moisturization:** **Lauryl linoleate** acts as an effective emollient, softening and smoothing the skin by forming a lipid barrier that reduces transepidermal water loss (TEWL). The linoleic acid component is a precursor to ceramides, essential lipids for maintaining a healthy skin barrier and optimal hydration levels.
- **Texture and Sensory Modification:** It imparts a non-greasy, silky feel to cosmetic formulations, often described as a "silicone-like" after-feel. This makes it a valuable ingredient in creams, lotions, and serums to improve their spreadability and reduce the greasy feel of other oils in the formulation.

- **Formulation Stability:** **Lauryl linoleate** can contribute to the stability of emulsions. Its compatibility with a wide range of cosmetic ingredients, including waxes and oils, makes it a versatile component in various product types.
- **Skin Barrier Support:** By providing the skin with linoleic acid, **lauryl linoleate** supports the synthesis of ceramides, which are crucial for the structural integrity of the stratum corneum. A robust skin barrier is essential for protecting the skin from environmental aggressors and preventing moisture loss.

Applications in Cosmetic Products:

Lauryl linoleate is utilized in a wide array of cosmetic and personal care products, including:

- **Moisturizers and Lotions:** To provide long-lasting hydration and a smooth, elegant skin feel.
- **Anti-Aging Creams:** To support skin barrier function, which can be compromised in mature skin.
- **Foundations and Makeup:** To improve spreadability and create a smooth canvas for makeup application.
- **Hair Care Products:** To enhance shine and manageability.
- **Sunscreens:** To improve the sensory profile and aid in the even distribution of UV filters.

Data Presentation

The following tables present illustrative quantitative data that could be expected from clinical and sensory evaluations of a cosmetic cream containing **lauryl linoleate**.

Table 1: In-Vivo Efficacy of a Cream Containing 5% **Lauryl Linoleate** on Skin Hydration and Barrier Function (N=30, 4 weeks)

Parameter	Baseline (Mean ± SD)	Week 4 (Mean ± SD)	% Change from Baseline	p-value
Skin Hydration (Corneometer Units)				
Test Product (5% Lauryl Linoleate)	35.2 ± 4.1	52.8 ± 5.3	+50.0%	<0.001
Placebo	34.9 ± 4.5	38.1 ± 4.8	+9.2%	>0.05
Transepidermal Water Loss (g/m²/h)				
Test Product (5% Lauryl Linoleate)	12.5 ± 2.1	8.1 ± 1.9	-35.2%	<0.001
Placebo	12.8 ± 2.3	11.9 ± 2.2	-7.0%	>0.05

Table 2: Sensory Panel Evaluation of a Cream Containing 5% **Lauryl Linoleate** (N=50, 10-point scale)

Attribute	Test Product (Mean Score ± SD)	Placebo (Mean Score ± SD)	p-value
Spreadability	8.5 ± 1.2	6.8 ± 1.5	<0.01
Greasiness (after 5 min)	2.1 ± 0.8	4.5 ± 1.1	<0.001
Smoothness	8.9 ± 1.0	7.2 ± 1.3	<0.01
Tackiness	1.8 ± 0.7	3.9 ± 1.0	<0.001
Overall Feel	8.7 ± 1.1	6.5 ± 1.6	<0.01

Experimental Protocols

Protocol 1: In-Vivo Evaluation of Skin Hydration and Transepidermal Water Loss (TEWL)

Objective: To assess the effect of a topical formulation containing **lauryl linoleate** on skin hydration and barrier function.

Materials:

- Test product (e.g., O/W cream with 5% **lauryl linoleate**)
- Placebo product (same formulation without **lauryl linoleate**)
- Corneometer® for skin hydration measurement
- Tewameter® for TEWL measurement
- Controlled environment room ($21\pm1^{\circ}\text{C}$, $50\pm5\%$ relative humidity)
- Volunteer subjects with healthy skin ($n=30$)

Methodology:

- Subject Acclimatization: Subjects rest in the controlled environment room for at least 30 minutes before measurements.
- Test Sites Demarcation: Define two test sites (e.g., 2×2 cm squares) on the volar forearm of each subject.
- Baseline Measurements:
 - Measure and record the baseline skin hydration of each test site using the Corneometer®.
 - Measure and record the baseline TEWL of each test site using the Tewameter®.
- Product Application:
 - Apply a standardized amount (e.g., 2 mg/cm^2) of the test product to one site and the placebo to the other site.

- Gently rub the product into the skin for a standardized time (e.g., 10 seconds).
- Post-Application Measurements:
 - At specified time points (e.g., 1, 2, 4, 8, and 24 hours, and daily for 4 weeks), repeat the skin hydration and TEWL measurements on both test sites.
- Data Analysis:
 - Calculate the mean and standard deviation for hydration and TEWL values at each time point for both test and placebo groups.
 - Perform statistical analysis (e.g., paired t-test or ANOVA) to determine the significance of changes from baseline and differences between the test and placebo products.

Protocol 2: Sensory Panel Evaluation of a Cosmetic Cream

Objective: To evaluate the sensory characteristics of a cosmetic cream containing **lauryl linoleate**.

Materials:

- Test product (e.g., O/W cream with 5% **lauryl linoleate**)
- Control product (e.g., a benchmark commercial moisturizer or a placebo)
- Trained sensory panel (n=15-20)
- Standardized evaluation forms with a defined rating scale (e.g., 10-point scale for each attribute)
- Controlled environment for evaluation

Methodology:

- Panelist Training: Train panelists on the specific sensory attributes to be evaluated (e.g., spreadability, greasiness, smoothness, tackiness, after-feel) and the rating scale.

- Sample Preparation: Present the test and control products in identical, coded containers to blind the panelists.
- Product Application:
 - Instruct panelists to apply a standardized amount of each product to a designated area of their skin (e.g., back of the hand or forearm).
 - Panelists should follow a standardized application procedure (e.g., number of strokes, application time).
- Evaluation:
 - Panelists evaluate and score each sensory attribute on the provided form immediately after application and at specified time points (e.g., after 5 and 15 minutes).
- Data Analysis:
 - Collect and compile the scores for each attribute.
 - Calculate the mean and standard deviation for each attribute for both products.
 - Use statistical analysis (e.g., ANOVA) to identify significant differences in sensory perception between the test and control products.

Protocol 3: Preparation of an Oil-in-Water (O/W) Cream with Lauryl Linoleate

Objective: To prepare a stable O/W moisturizing cream containing 5% **lauryl linoleate**.

Materials:

- Oil Phase:
 - **Lauryl Linoleate**: 5.00%
 - Cetearyl Alcohol: 3.00%

- Glyceryl Stearate: 2.00%
- Caprylic/Capric Triglyceride: 5.00%
- Water Phase:
 - Deionized Water: 78.80%
 - Glycerin: 5.00%
 - Xanthan Gum: 0.20%
- Cool-Down Phase:
 - Phenoxyethanol (and) Ethylhexylglycerin (Preservative): 1.00%

Procedure:

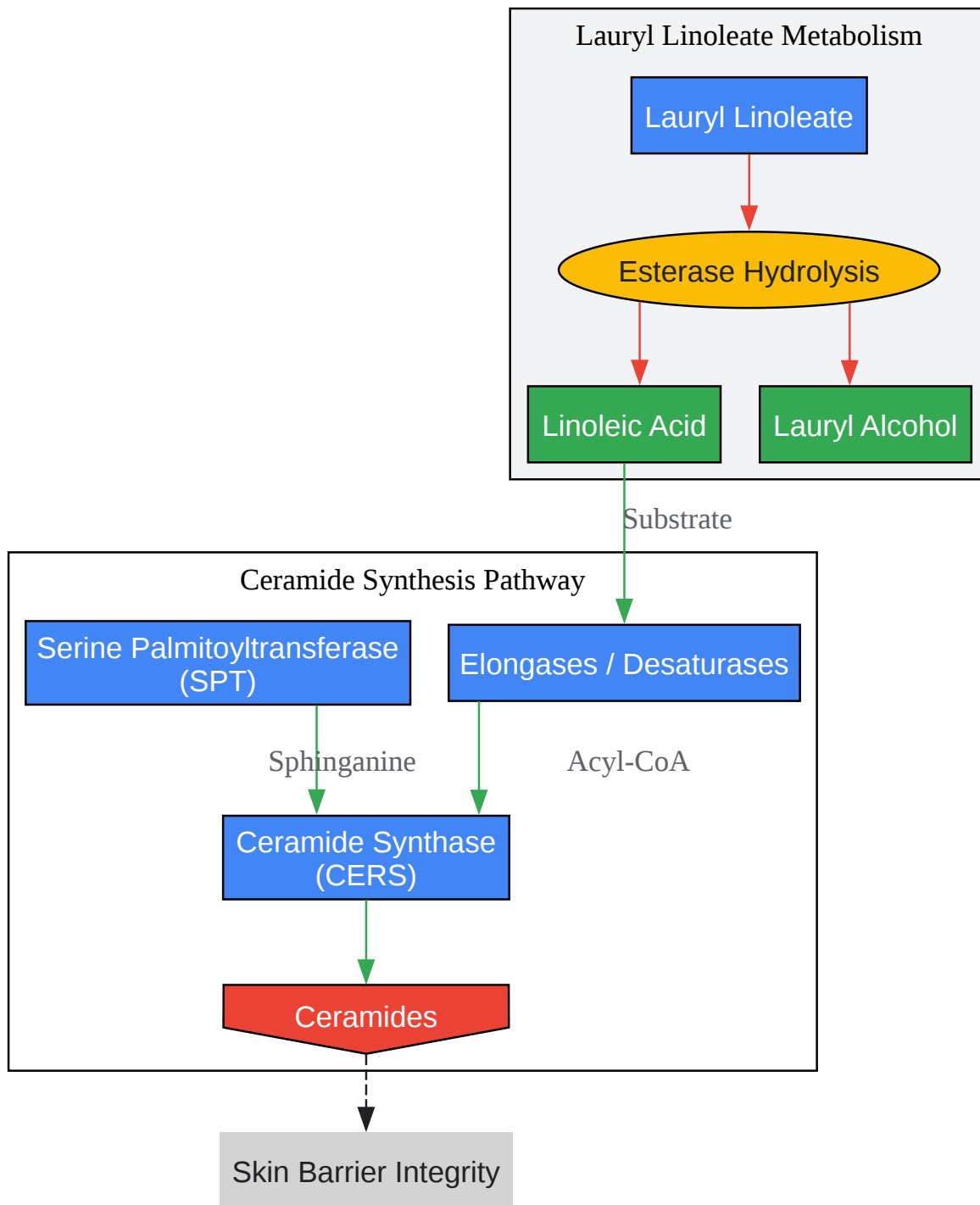
- Water Phase Preparation: In a suitable vessel, combine the deionized water and glycerin. Sprinkle in the xanthan gum while mixing to avoid clumping. Heat the water phase to 75°C with continuous stirring until the xanthan gum is fully hydrated.
- Oil Phase Preparation: In a separate vessel, combine all the oil phase ingredients (**Lauryl Linoleate**, Cetearyl Alcohol, Glyceryl Stearate, Caprylic/Capric Triglyceride). Heat the oil phase to 75°C with stirring until all components are melted and uniform.
- Emulsification: Slowly add the hot oil phase to the hot water phase under high-shear mixing (e.g., using a homogenizer). Continue homogenization for 3-5 minutes to form a stable emulsion.
- Cooling: Switch to moderate, propeller-style mixing and begin to cool the emulsion.
- Cool-Down Phase Addition: When the emulsion has cooled to below 40°C, add the preservative system.
- Final Mixing and QC: Continue mixing until the cream is smooth and uniform. Adjust the pH if necessary. Perform quality control tests (e.g., viscosity, pH, microscopic evaluation of droplet size).

Mandatory Visualization



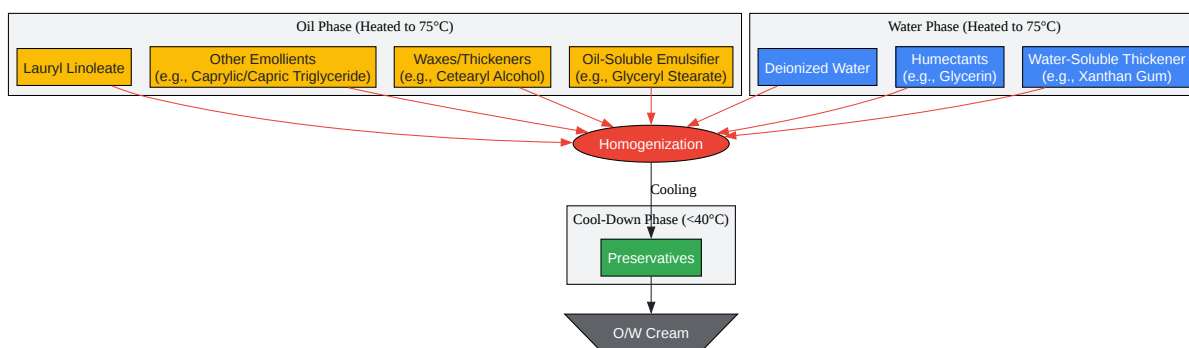
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Caption: Workflow for In-Vivo Skin Hydration and TEWL Study.



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Caption: Role of Linoleic Acid from **Lauryl Linoleate** in Ceramide Synthesis.



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Caption: Logical Flow of O/W Cream Formulation.

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